

O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride CAS number 51572-93-1

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Compound of Interest

Compound Name: O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride

Cat. No.: B1303669

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O-(2,4-Dichlorobenzyl)hydroxylamine Hydrochloride: A Technical Profile

CAS Number: 51572-93-1

For the attention of Researchers, Scientists, and Drug Development Professionals.

This document provides a technical summary of **O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride**, a chemical compound identified by the CAS number 51572-93-1. While a comprehensive body of research on the specific biological activities and applications of this molecule is not readily available in public scientific literature, this guide consolidates the existing chemical and physical data. The information herein is intended to serve as a foundational resource for researchers interested in this and related compounds.

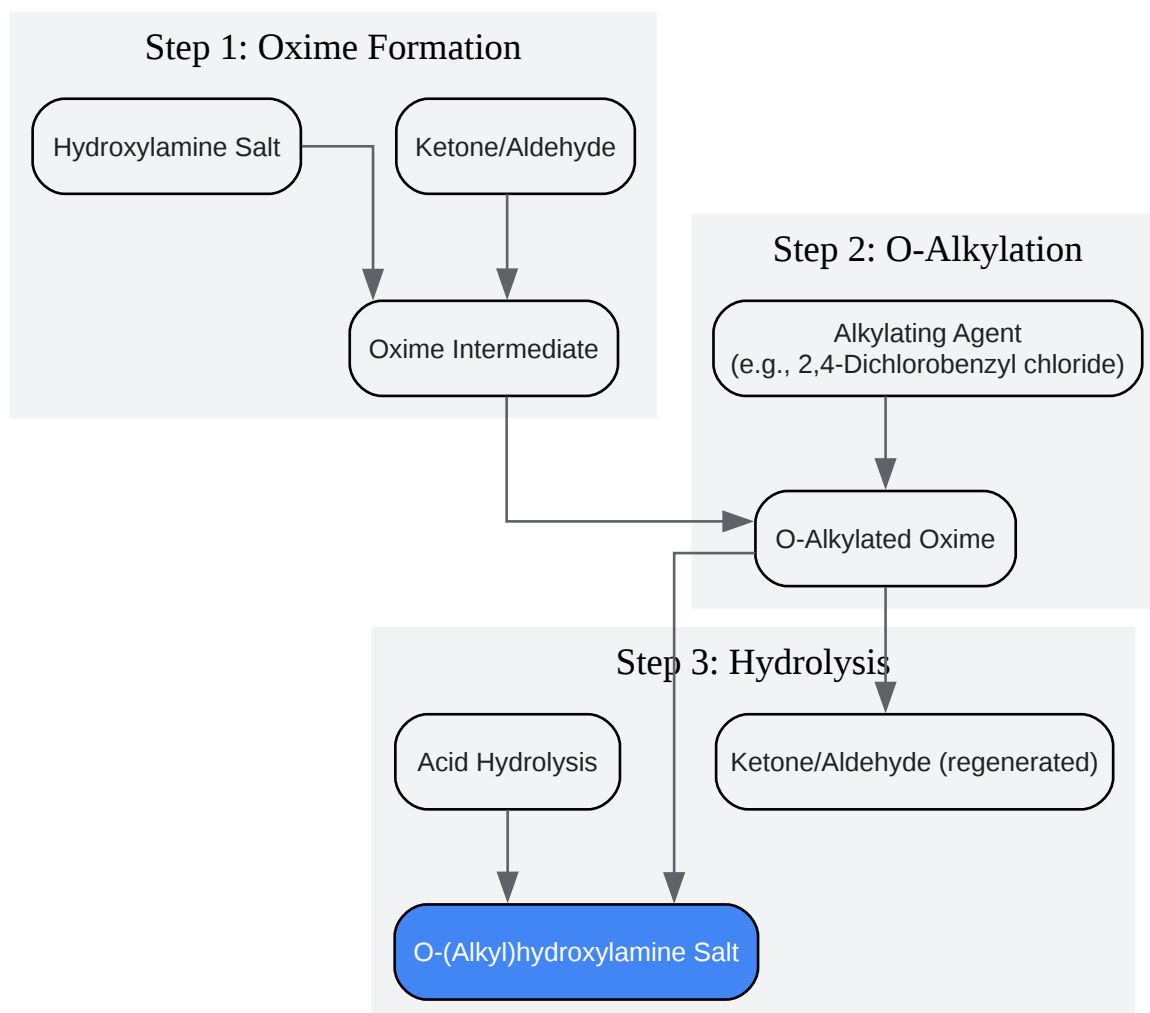
Chemical and Physical Properties

O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride is a substituted hydroxylamine derivative. The presence of a dichlorobenzyl group suggests potential for various chemical interactions and makes it a compound of interest for chemical synthesis and potentially for screening in drug discovery programs. A summary of its key properties is presented below.

Property	Value	Source
Molecular Formula	C ₇ H ₈ Cl ₃ NO	PubChem
Molecular Weight	228.5 g/mol	PubChem
IUPAC Name	O-[(2,4-dichlorophenyl)methyl]hydroxylamine;hydrochloride	PubChem
Synonyms	1-[(aminooxy)methyl]-2,4-dichlorobenzene hydrochloride, O-(2,4-DICHLOROBENZYL)HYDROXYLAMINE HCL	PubChem
Physical Description	Solid	Sigma-Aldrich
Melting Point	155-156 °C	Sigma-Aldrich
InChI Key	HFZNWDNDGDEBBV-UHFFFAOYSA-N	PubChem
SMILES	<chem>C1=CC(=C(C=C1Cl)Cl)CON.C</chem> 	PubChem

Synthesis and Manufacturing

Detailed, peer-reviewed synthesis protocols specifically for **O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride** are not extensively published. However, the synthesis of O-alkylhydroxylamine salts, in general, often follows a common pathway. This typically involves the O-alkylation of an oxime followed by hydrolysis. A generalized workflow for the synthesis of such compounds is outlined below.



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Generalized synthetic workflow for O-alkylhydroxylamine salts.

Biological Activity and Applications

Currently, there is a notable absence of published data regarding the specific biological activity, mechanism of action, or applications in drug development for **O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride**. The compound is primarily available through chemical suppliers as a research chemical, suggesting its use may be in early-stage discovery and as a building block in chemical synthesis.

The broader class of hydroxylamine derivatives has been explored in various therapeutic areas, including as inhibitors of enzymes such as monoamine oxidase and as potential

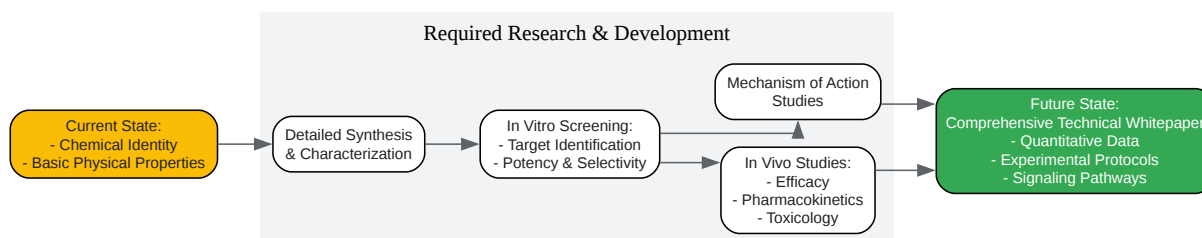
anticancer agents. However, without specific studies on the title compound, any potential applications remain speculative.

Experimental Protocols

Due to the lack of published research, detailed experimental protocols involving **O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride** are not available. This includes in vitro assays, in vivo studies, and analytical method development.

Data Availability and Future Research

The current state of knowledge for **O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride** is limited to its chemical identity and basic physical properties. To realize its potential in research and drug development, significant further investigation is required. The logical flow from the current state to a comprehensive understanding necessary for a full technical whitepaper is depicted below.



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Logical progression from current data to a comprehensive technical profile.

Conclusion

O-(2,4-Dichlorobenzyl)hydroxylamine hydrochloride is a chemical entity with defined physical and chemical properties but a currently uncharacterized biological profile. This document serves as a summary of the available information. For researchers in drug discovery and chemical biology, this compound may represent an unexplored starting point for further

investigation. The path to understanding its potential therapeutic value requires a dedicated research effort to elucidate its biological activities and mechanism of action.

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